

Acid Brown 348 concentration for optimal staining results

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Compound of Interest

Compound Name: Acid Brown 348

Cat. No.: B13734016

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Application Notes and Protocols for Acid Brown 348

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Brown 348 is a triazo acid dye primarily utilized in the textile and leather industries for dyeing wool, silk, nylon, and paper.^{[1][2][3][4][5][6]} Its application in biological staining for research purposes is not well-documented in scientific literature. However, based on the general principles of acid dyes in histology, this document provides a series of hypothetical protocols and application notes to guide researchers in exploring the potential use of **Acid Brown 348** for staining biological specimens. Acid dyes, carrying a negative charge, are typically used to stain basic (acidophilic) tissue components that are positively charged, such as cytoplasm, muscle, and collagen.^[7] The protocols provided herein are intended as a starting point for methodology development and optimization.

Chemical and Safety Information

Before proceeding with any experimental work, it is crucial to be aware of the properties and hazards associated with **Acid Brown 348**.

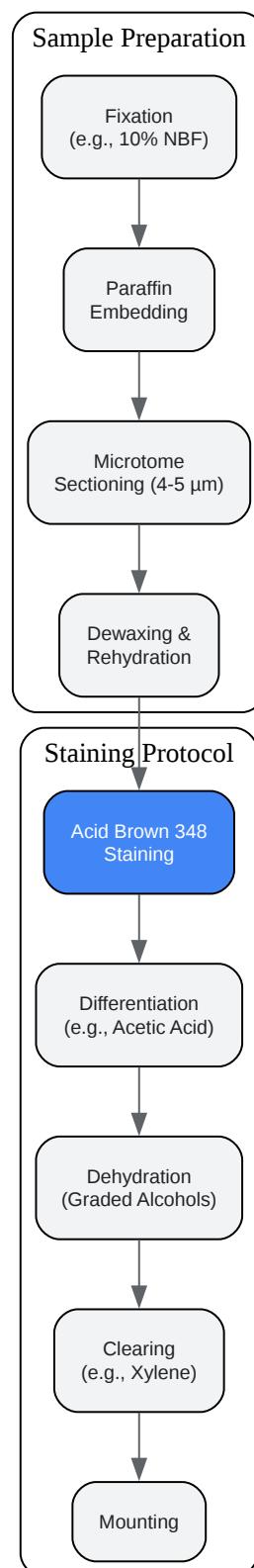
Property	Information	Source
C.I. Name	Acid Brown 348	[1] [2] [3]
CAS Number	72827-72-6	[3] [4] [8] [9]
Molecular Formula	C28H17N8NaO10S	[9]
Appearance	Brown Powder	[2] [8]
Solubility	Soluble in water	[2] [4]

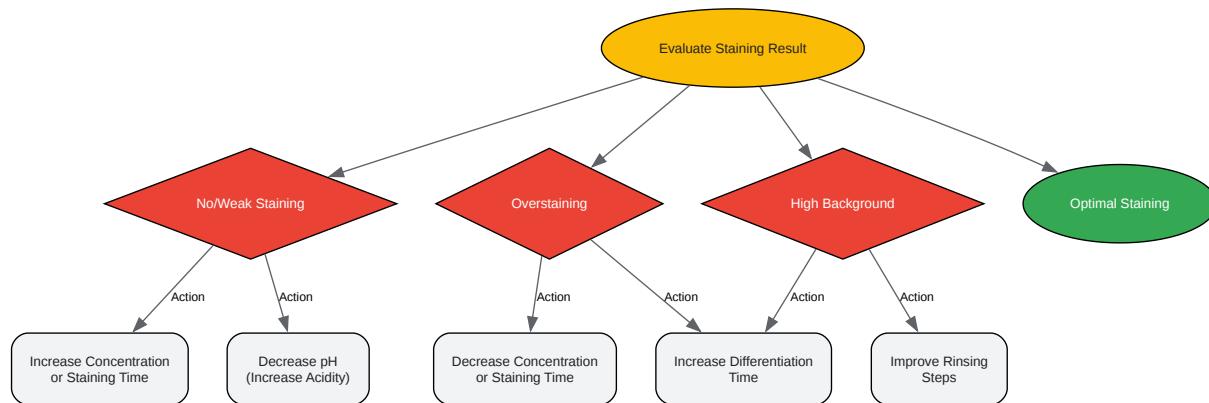
Safety Precautions:

- Harmful if swallowed.[\[8\]](#)
- May cause eye, skin, and respiratory tract irritation.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[8\]](#)[\[10\]](#)
- Handle in a well-ventilated area or a chemical fume hood to minimize dust generation and inhalation.[\[8\]](#)[\[10\]](#)
- In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[8\]](#)
- If ingested, give 2-4 cupfuls of milk or water if the person is conscious and alert, and seek immediate medical attention.[\[8\]](#)

Proposed Staining Mechanism and Workflow

The proposed mechanism for **Acid Brown 348** staining of biological tissues is based on electrostatic interactions. In an acidic solution, tissue proteins become positively charged (protonated), attracting the negatively charged anionic dye molecules. The intensity of staining with acid dyes can be influenced by factors such as the pH of the staining solution and the molecular weight of the dye.





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